

# An In-depth Technical Guide to Ethyl 1-methyl-2-oxopiperidine-3-carboxylate

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## Compound of Interest

Compound Name: *Ethyl 1-methyl-2-oxopiperidine-3-carboxylate*

Cat. No.: *B2487771*

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For Researchers, Scientists, and Drug Development Professionals

## Foreword

The piperidine scaffold is a cornerstone in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates. Its conformational flexibility and ability to present substituents in well-defined spatial orientations make it a privileged structure for targeting a wide array of biological receptors and enzymes. Within this vast chemical space, **Ethyl 1-methyl-2-oxopiperidine-3-carboxylate** emerges as a versatile, yet underexplored, building block. This guide, intended for the discerning researcher, aims to consolidate the available technical knowledge on this compound, providing a foundation for its synthesis, characterization, and potential applications in drug discovery and organic synthesis.

## Chemical Identity and Nomenclature

At the heart of our discussion is a molecule with a precise and descriptive IUPAC name: **Ethyl 1-methyl-2-oxopiperidine-3-carboxylate**.<sup>[1][2]</sup> This nomenclature systematically deconstructs the molecule's architecture: a six-membered piperidine ring, functionalized with an ethyl carboxylate at the 3-position, a ketone at the 2-position (forming a lactam), and a methyl group on the nitrogen atom at the 1-position.

In various chemical databases and literature, this compound is also referred to by its synonyms, the most common being N-methyl-3-carbethoxy-2-piperidone.<sup>[1][2]</sup>

Table 1: Compound Identification

Identifier	Value
IUPAC Name	Ethyl 1-methyl-2-oxopiperidine-3-carboxylate
Common Synonym	N-methyl-3-carbethoxy-2-piperidone
CAS Number	21576-27-2[1][2]
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO <sub>3</sub> [1][2]
Molecular Weight	185.22 g/mol [1][2]

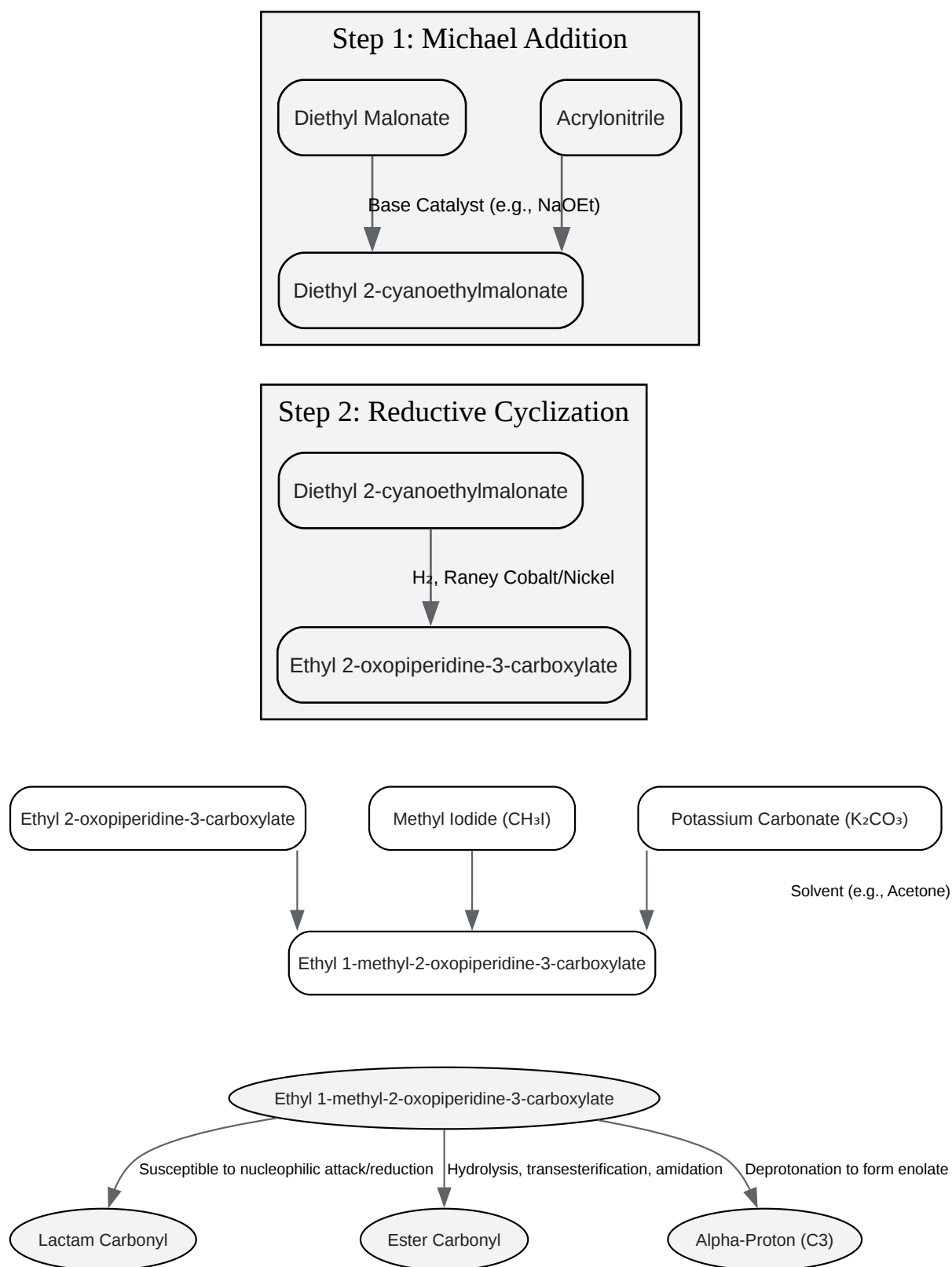
## Synthetic Pathways and Mechanistic Considerations

The synthesis of **Ethyl 1-methyl-2-oxopiperidine-3-carboxylate** is most logically approached in a two-stage process: the formation of the core piperidone ring system, followed by N-alkylation.

### Formation of the Piperidone Core: Ethyl 2-oxopiperidine-3-carboxylate

The precursor, Ethyl 2-oxopiperidine-3-carboxylate, is a critical intermediate. A classical and effective method for its synthesis involves the condensation of diethyl malonate with acrylonitrile, followed by a reductive cyclization.[3]

Workflow 1: Synthesis of Ethyl 2-oxopiperidine-3-carboxylate



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## References

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- 3. CN108484484B - Preparation method of 2-oxo-3-ethyl piperidinecarboxylate - Google Patents [patents.google.com]
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